Technical Support Center: Validating Sp100 siRNA Knockdown and Off-Target Effects

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Compound of Interest

Compound Name:	*Sp100 protein*
CAS No.:	*135844-47-2*
Cat. No.:	*B1178982*

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This guide provides researchers, scientists, and drug development professionals with comprehensive troubleshooting and frequently asked questions (FAQs) for validating the efficiency and specificity of small interfering RNA (siRNA) targeting the Sp100 gene.

Frequently Asked Questions (FAQs)

Q1: How do I confirm that my Sp100 siRNA is effectively knocking down the target gene?

A1: The most reliable methods to confirm gene knockdown are quantifying mRNA levels using quantitative real-time PCR (qPCR) and protein levels via Western blotting.[1][2] qPCR is the most direct method as siRNA targets mRNA for degradation.[1]

Experimental Workflow for Knockdown Validation

The general workflow involves transfecting cells with your Sp100 siRNA and appropriate controls, harvesting the cells after a suitable incubation period (typically 24-72 hours), and then analyzing mRNA and protein levels.[3][4]

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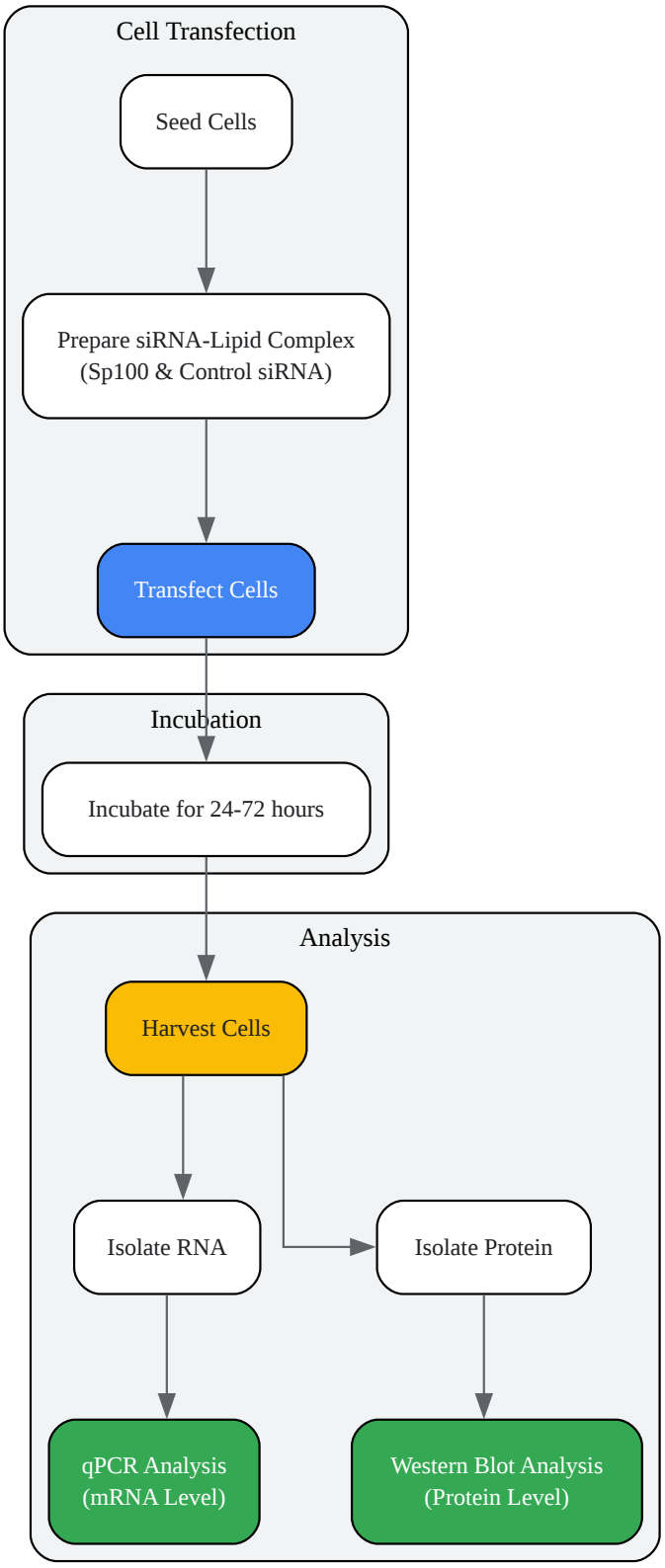

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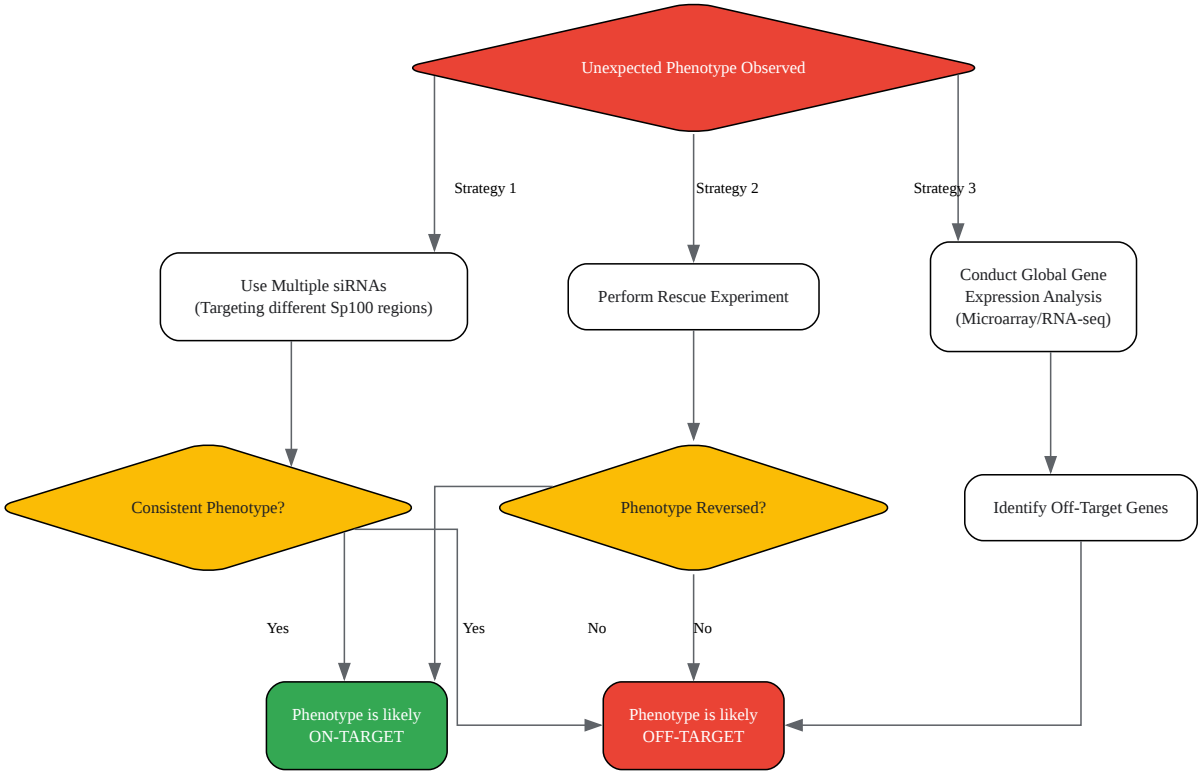

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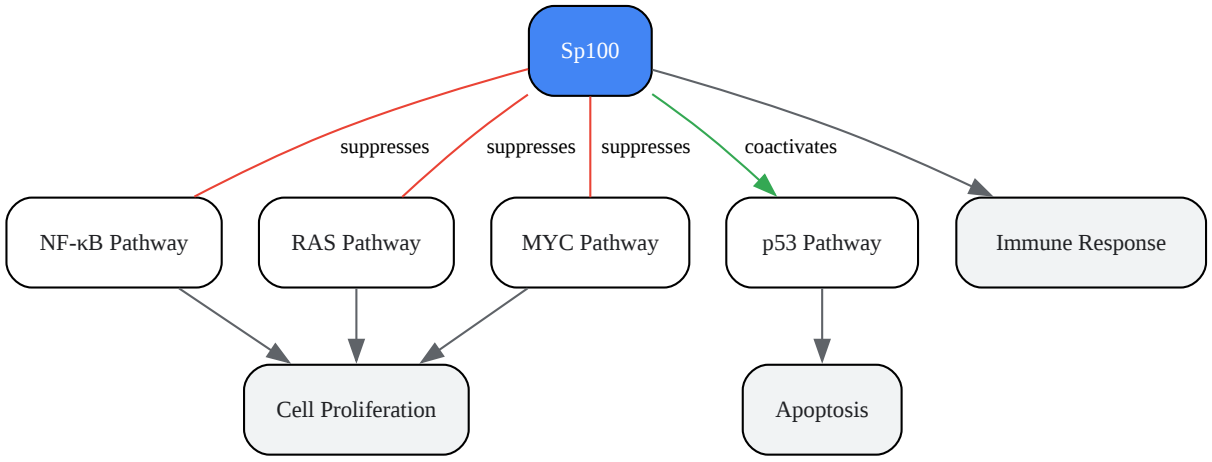

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References

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- To cite this document: BenchChem. [Technical Support Center: Validating Sp100 siRNA Knockdown and Off-Target Effects]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1178982/docs#technical-support-center-validating-sp100-sirna-knockdown-and-off-target-effects]

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